

Navigating the Safety Profile of 4-Nitrobenzoic Acid-d2: A Technical Guide

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Compound of Interest

Compound Name: 4-Nitrobenzoic acid-d2

Cat. No.: B15559457

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety data for **4-Nitrobenzoic acid-d2** (CAS No. 117868-95-8), a deuterated analog of 4-Nitrobenzoic acid. While the toxicological properties of the deuterated form have not been as extensively investigated as its non-deuterated counterpart, the safety precautions and handling procedures are considered to be largely the same. This document summarizes key safety data, outlines experimental protocols for safe handling, and provides visual workflows for laboratory procedures and emergency response.

Section 1: GHS Hazard Identification and Classification

4-Nitrobenzoic acid-d2 is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^[1] Researchers must be aware of the following hazard statements:

- H302: Harmful if swallowed.^[1]
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^{[1][2]}
- H335: May cause respiratory irritation.^{[1][3]}

- H341: Suspected of causing genetic defects.
- H351: Suspected of causing cancer.
- H361: Suspected of damaging fertility or the unborn child.

The substance is accompanied by the GHS07 "Exclamation Mark" and GHS08 "Health Hazard" pictograms and the signal word "Warning".^{[1][2]}

Section 2: Physicochemical and Toxicological Data

The following tables summarize the key quantitative data available for 4-Nitrobenzoic acid. Note that most data is for the non-deuterated form, but it serves as the primary reference for the deuterated analog.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C7H3D2NO4	N/A
Molecular Weight	169.13 g/mol	Calculated
Appearance	Light yellow crystalline powder	^{[4][5]}
Melting Point	237-242 °C / 462.2 - 467.6 °F	^{[3][6]}
Boiling Point	Sublimes	^[4]
Density	1.61 g/cm ³ at 20 °C	^{[2][7]}
Solubility in Water	<0.1 g/100 mL at 26 °C	^[4]
pKa	3.41 (in water)	^[4]

Table 2: Toxicological Data

Endpoint	Value	Species	Source
Acute Oral Toxicity (LD50)	1960 mg/kg	Rat	[4]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, or NTP.	N/A	[1]

Section 3: Experimental Protocols for Safe Handling

Adherence to strict laboratory protocols is essential when working with **4-Nitrobenzoic acid-d2** to minimize exposure and ensure a safe research environment.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment must be worn at all times when handling this compound:

- Eye Protection: Chemical safety goggles or glasses with side-shields are mandatory.[1][3][8]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[1][8]
- Body Protection: An impervious laboratory coat or protective clothing is required.[1][8]
- Respiratory Protection: If dust is generated, a suitable respirator (e.g., N95 dust mask) should be used.[1]

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[1][3][8]

- Eye Wash and Safety Shower: Ensure that an eye-wash station and safety shower are readily accessible in the immediate work area.[\[3\]](#)

General Handling Procedures

- Preparation: Before starting any work, ensure all necessary PPE is correctly worn and that the work area is clean and uncluttered.
- Weighing and Transfer:
 - Conduct all weighing and transfer operations within a chemical fume hood or a ventilated balance enclosure to control dust.
 - Use appropriate tools (e.g., spatulas) to handle the solid material. Avoid generating dust.[\[8\]](#)
- Dissolving:
 - When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
 - If heating is required, use a controlled heating source (e.g., a heating mantle with a stirrer) and ensure adequate ventilation.
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[1\]](#)[\[3\]](#)[\[8\]](#)
 - Clean all contaminated surfaces and equipment after use.
 - Remove and properly dispose of contaminated gloves and other disposable PPE.

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[\[8\]](#)
- Keep the container tightly closed to prevent moisture absorption and contamination.[\[3\]](#)[\[8\]](#)[\[9\]](#)
- Store in a locked cabinet or other secure location.[\[1\]](#)

Disposal

- Dispose of waste material in accordance with local, regional, and national regulations.[\[1\]](#)
- Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[\[10\]](#)
- Do not allow the product to enter drains or watercourses.[\[1\]](#)[\[11\]](#)

Section 4: Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[8\]](#)

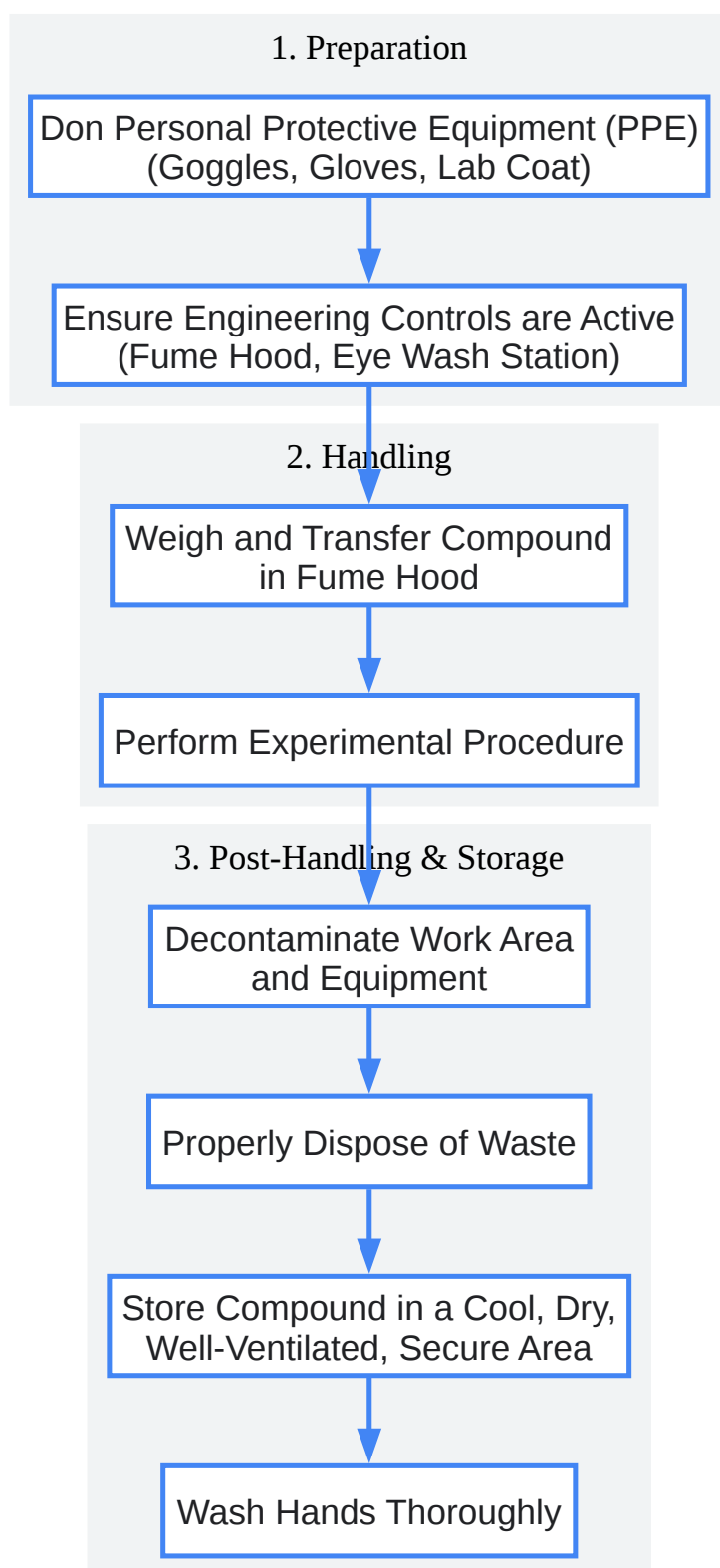
Accidental Release Measures

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation of the area.
- Containment: Prevent further leakage or spillage if it is safe to do so.
- Cleanup:
 - Wear appropriate PPE, including respiratory protection.

- For solid spills, carefully sweep or vacuum up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.[\[3\]](#)[\[8\]](#)
- For solutions, absorb with an inert material (e.g., sand, diatomite) and place in a sealed container for disposal.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable solvent (e.g., alcohol) and then with soap and water.[\[1\]](#)

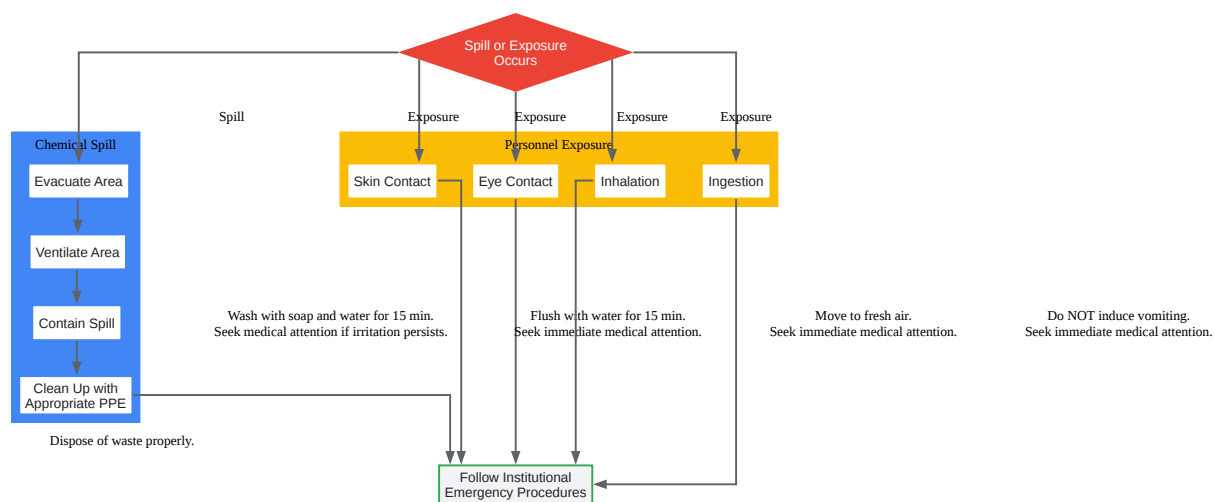
Section 5: Visual Workflows and Logical Relationships

The following diagrams, created using the DOT language, illustrate key workflows and decision-making processes for handling **4-Nitrobenzoic acid-d2** safely.



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Caption: General laboratory workflow for the safe handling of **4-Nitrobenzoic acid-d2**.



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Caption: Flowchart for emergency response to a spill or exposure involving **4-Nitrobenzoic acid-d2**.

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